

# 6-(Trifluoromethoxy)pyridin-3-amine molecular weight and formula

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## Compound of Interest

Compound Name: 6-(Trifluoromethoxy)pyridin-3-amine

Cat. No.: B599372

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## Technical Data Sheet: 6-(Trifluoromethoxy)pyridin-3-amine

Audience: Researchers, scientists, and drug development professionals.

This document provides core physicochemical properties of **6-(Trifluoromethoxy)pyridin-3-amine**, a compound of interest in medicinal chemistry and drug discovery.

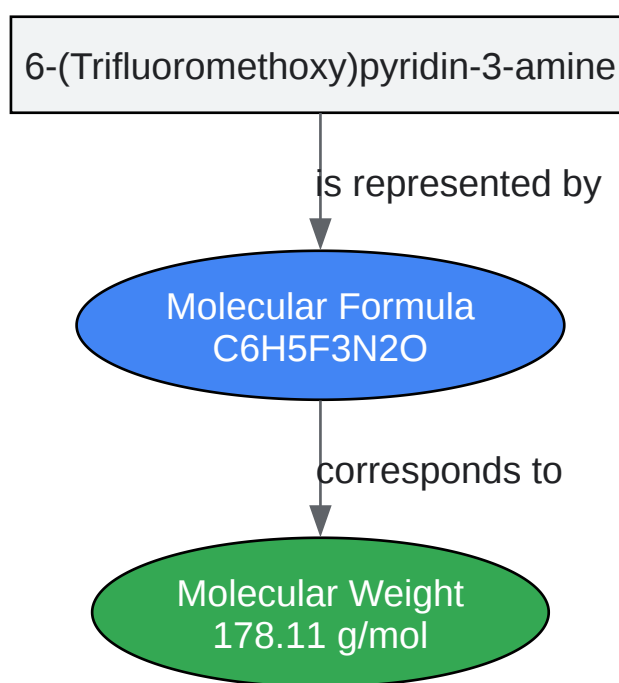
## Chemical Data Summary

The fundamental molecular properties of **6-(Trifluoromethoxy)pyridin-3-amine** are summarized in the table below. This data is essential for stoichiometric calculations, analytical characterization, and interpretation of experimental results.

Parameter	Value
Chemical Name	6-(Trifluoromethoxy)pyridin-3-amine
Molecular Formula	C <sub>6</sub> H <sub>5</sub> F <sub>3</sub> N <sub>2</sub> O <sup>[1][2]</sup>
Molecular Weight	178.11 g/mol <sup>[3][4]</sup>
Monoisotopic Mass	178.0354 Da <sup>[1]</sup>

## Structural and Relational Information

The relationship between the compound's name, its elemental composition (molecular formula), and its corresponding molecular weight is a foundational concept in chemistry. The following diagram illustrates this logical connection.



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Figure 1: Logical relationship between chemical identity, formula, and molecular weight.

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## References

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